

What is the function of BRD-4592?

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Compound of Interest

Compound Name:	BRD-4592
CAS No.:	2119598-24-0
Cat. No.:	B15565536

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An In-Depth Technical Guide to the Core Function of **BRD-4592** (Roxadustat)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BRD-4592, also known as Roxadustat or FG-4592, is a first-in-class, orally bioavailable inhibitor of hypoxia-inducible factor (HIF) prolyl hydroxylase (PHD) enzymes.^{[1][2]} It is primarily indicated for the treatment of anemia associated with chronic kidney disease (CKD) in both non-dialysis-dependent (NDD) and dialysis-dependent (DD) adult patients. By reversibly inhibiting PHD enzymes, Roxadustat mimics the body's natural response to hypoxia, leading to the stabilization and accumulation of HIF- α . This, in turn, activates the transcription of genes involved in erythropoiesis and iron metabolism, ultimately increasing red blood cell production and improving hemoglobin levels.^{[2][3]}

Core Mechanism of Action: HIF Prolyl Hydroxylase Inhibition

Under normoxic (normal oxygen) conditions, the α -subunit of HIF (HIF- α) is hydroxylated by PHD enzymes. This hydroxylation allows the von Hippel-Lindau (VHL) tumor suppressor

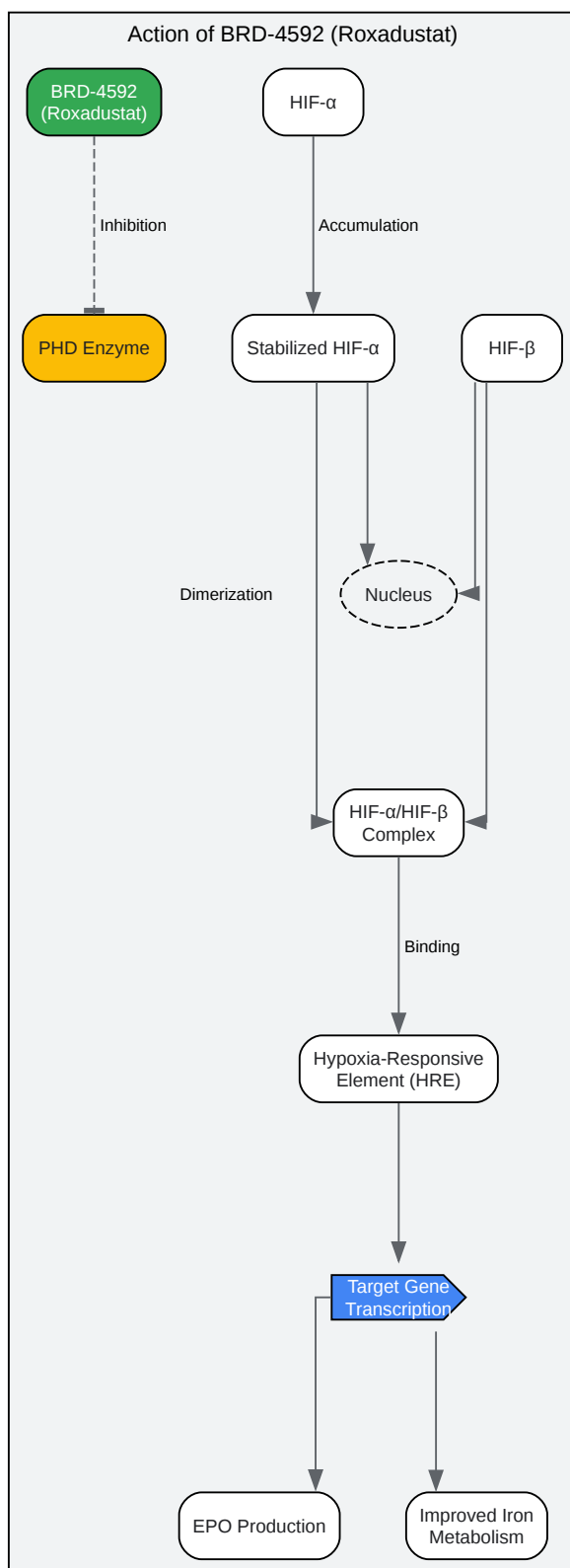
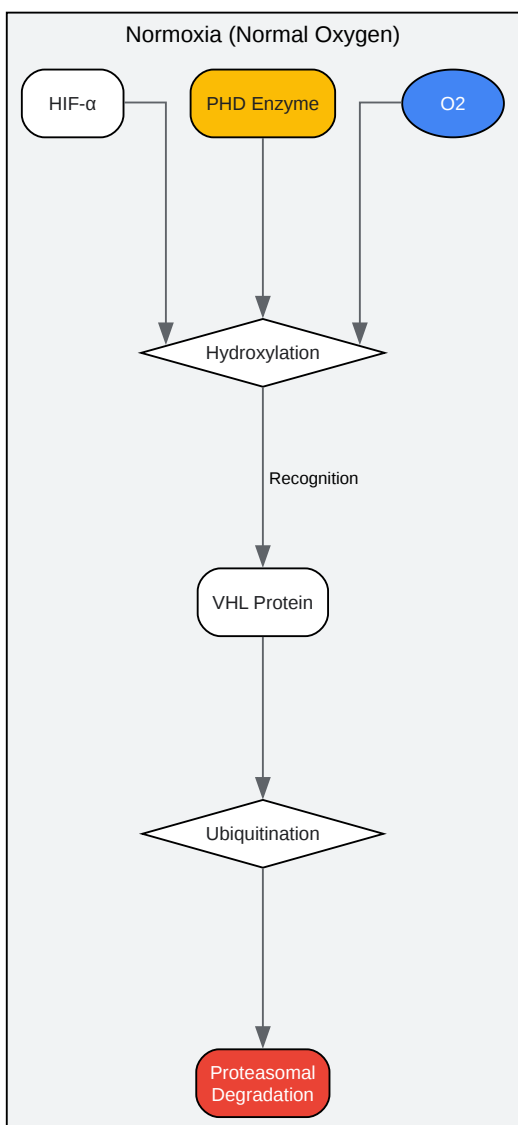
protein to recognize and bind to HIF- α , leading to its ubiquitination and subsequent degradation by the proteasome.[3]

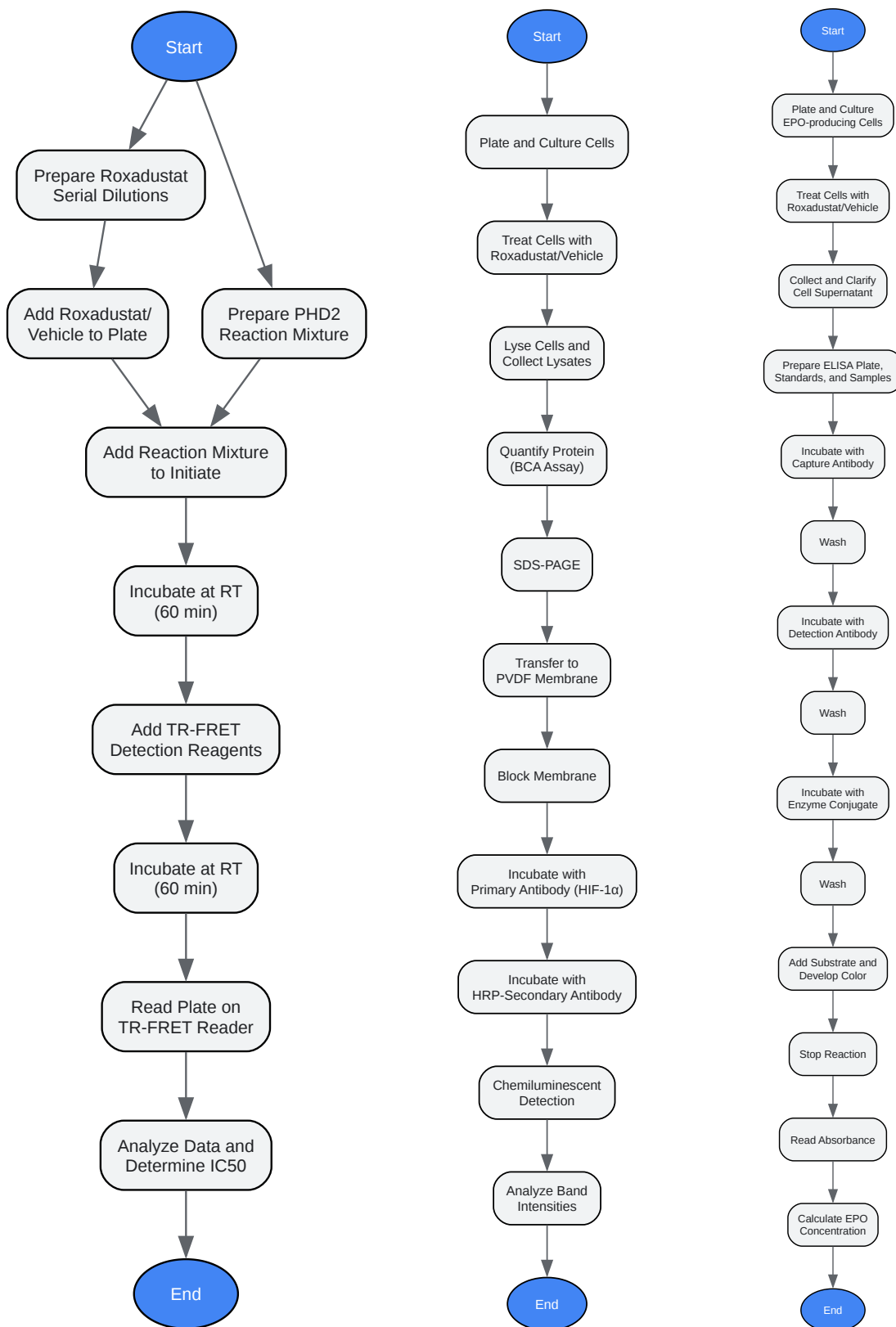
Roxadustat functions by inhibiting the activity of PHD enzymes.[2][3] This inhibition prevents the hydroxylation of HIF- α , leading to its stabilization and accumulation. The stabilized HIF- α then translocates to the nucleus, where it dimerizes with HIF- β (also known as ARNT). This heterodimer binds to hypoxia-responsive elements (HREs) in the promoter regions of target genes, activating their transcription.[2] Key target genes include erythropoietin (EPO) and genes involved in iron absorption, transport, and utilization.[2]

The downstream effects of HIF stabilization by Roxadustat include:

- **Increased Endogenous Erythropoietin (EPO) Production:** This stimulates the bone marrow to produce more red blood cells.[2]
- **Improved Iron Metabolism:** Roxadustat increases the expression of proteins involved in iron absorption and transport, such as divalent metal transporter 1 (DMT1) and ferroportin.[2] It also reduces the expression of hepcidin, a key negative regulator of iron availability, thereby increasing the amount of iron available for erythropoiesis.[2][4]

Signaling Pathway of BRD-4592 (Roxadustat)





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